

# A Comprehensive Technical Guide to the Solubility of Direct Red 23

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## Compound of Interest

Compound Name: Direct Red 23

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This technical guide provides an in-depth overview of the solubility characteristics of **Direct Red 23** (C.I. 29160), a versatile azo dye. The information compiled herein is intended to support research, development, and application activities where precise knowledge of this dye's behavior in various solvents is critical.

## Solubility Profile of Direct Red 23

**Direct Red 23**, also known as Direct Red 4BS, is a water-soluble dye widely used in the textile and paper industries, as well as in biological staining.<sup>[1][2][3]</sup> Its solubility is a key factor in its application, dictating the medium in which it can be effectively used. The dye presents as a purple or reddish powder.<sup>[4][5]</sup>

The solubility of **Direct Red 23** in water and common organic solvents is summarized in the table below.

Solvent	Solubility	Observation	Source(s)
Water	30 g/L (at 80 °C)	Forms a bright, colorful red solution.	
Ethanol	Soluble / Slightly Soluble	Forms an orange solution.	
Acetone	Insoluble	---	
Concentrated Sulfuric Acid	Soluble	Forms a great red to magenta solution.	
Concentrated Sodium Hydroxide	Soluble	Forms a red solution.	

## Experimental Protocol for Determining Dye Solubility

While specific, detailed experimental protocols for determining the solubility of **Direct Red 23** are not readily available in the provided search results, a general methodology for determining the solubility of dyes can be adapted. The following is a generalized protocol based on common laboratory practices for solubility assessment.

Objective: To determine the solubility of a dye in a given solvent at a specific temperature.

Materials:

- Dye powder (e.g., **Direct Red 23**)
- Solvent of interest (e.g., water, ethanol)
- Analytical balance
- Volumetric flasks
- Magnetic stirrer and stir bars
- Water bath or incubator for temperature control

- Spectrophotometer
- Centrifuge (optional)
- Filter paper and funnel (optional)

Procedure:

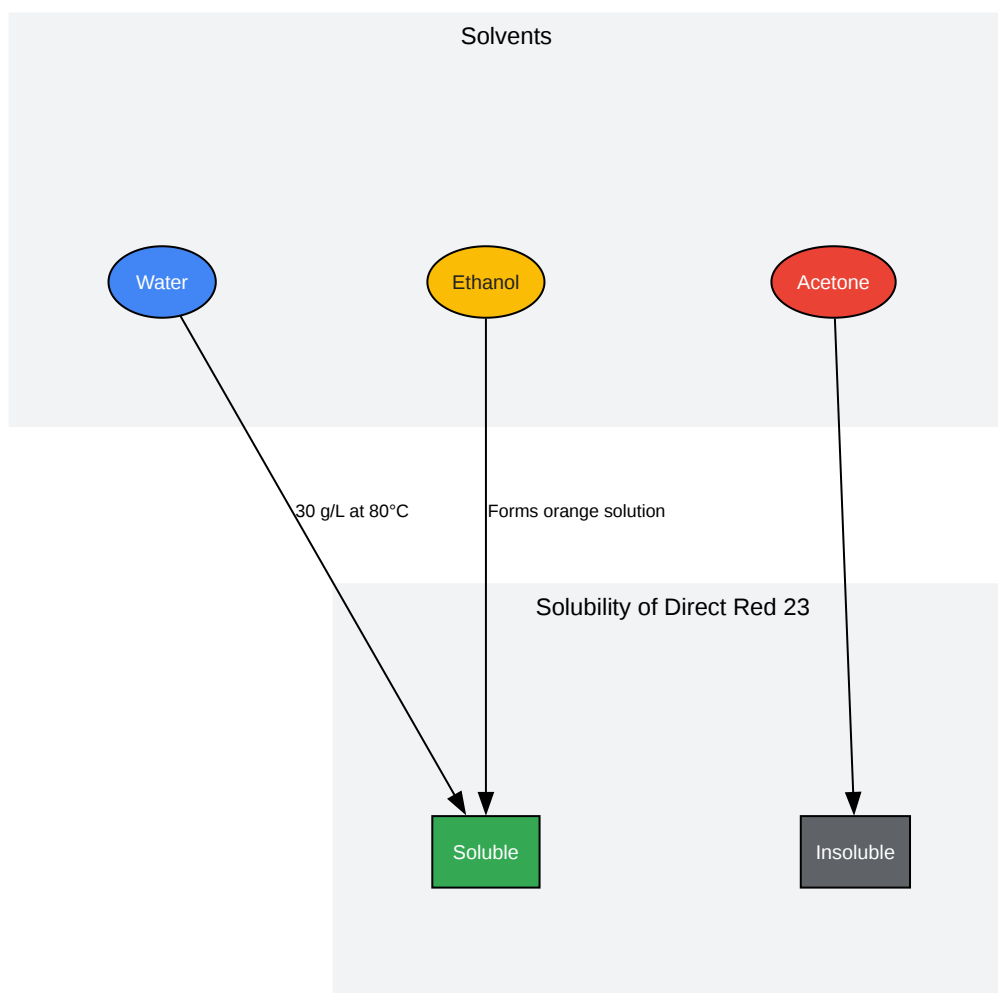
- Preparation of a Saturated Solution:
  - Accurately weigh an excess amount of the dye powder.
  - Transfer the dye to a volumetric flask containing a known volume of the solvent.
  - Place the flask in a temperature-controlled water bath or incubator set to the desired temperature.
  - Stir the mixture vigorously using a magnetic stirrer for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached and the solution is saturated.
- Separation of Undissolved Solute:
  - After the equilibration period, allow the solution to stand undisturbed for a sufficient time to let the undissolved particles settle.
  - To ensure the removal of all solid particles, the supernatant can be carefully decanted, centrifuged, or filtered. It is crucial that this step is performed at the same temperature as the equilibration to avoid changes in solubility.
- Quantification of Dissolved Dye:
  - Take a known volume of the clear, saturated supernatant.
  - Dilute the aliquot with the same solvent to a concentration that falls within the linear range of a spectrophotometer.
  - Measure the absorbance of the diluted solution at the dye's maximum wavelength ( $\lambda_{\text{max}}$ ), which for **Direct Red 23** is approximately 507 nm.

- Calculate the concentration of the dye in the saturated solution using a pre-established calibration curve (absorbance vs. concentration).
- Calculation of Solubility:
  - The solubility is then expressed as the mass of the dye dissolved per unit volume of the solvent (e.g., in g/L or mg/mL).

A "solubility titration" method has also been described, where the dye is added in small increments to a solvent, and the point at which solubility is exceeded is determined by a sharp change in the solution's extinction or light scattering.

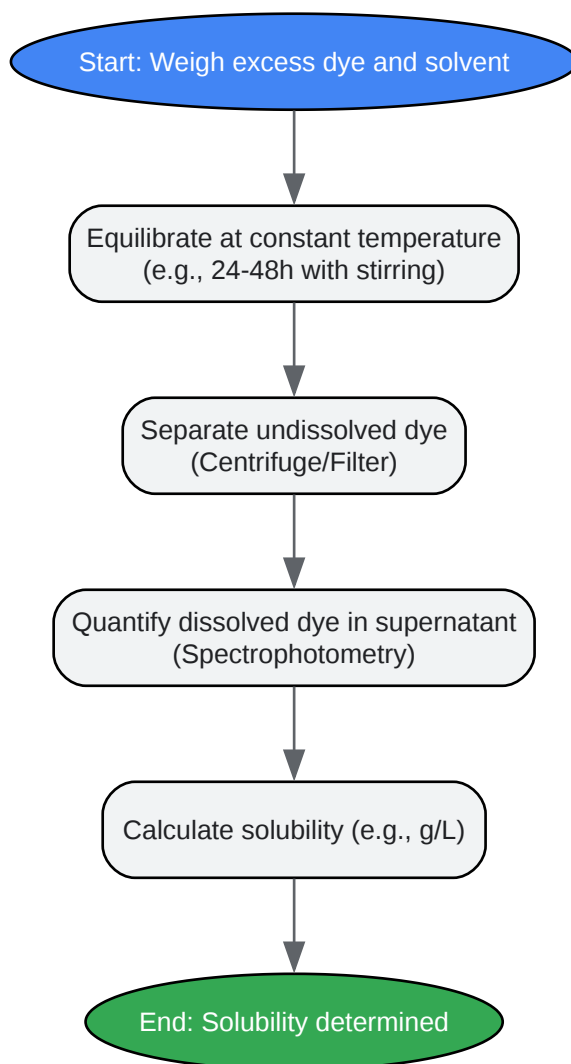
## Visualizations

The following diagrams illustrate the solubility characteristics and a general workflow for solubility determination.



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Caption: Logical relationship of **Direct Red 23** solubility.



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Caption: Experimental workflow for solubility determination.

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## References

- 1. Direct Red 23 Manufacturers in India | C.I. 27680 [colorantsgroup.com]
- 2. Direct Red 23 - Direct Red 4BS - Fast Red 4BS from Emperor Chem [emperordye.com]

- 3. chemimpex.com [chemimpex.com]
- 4. Direct Red 23 | 3441-14-3 [chemicalbook.com]
- 5. Direct red 23(direct red 4bs) TDS|Direct red 23(direct red 4bs) from Chinese supplier and producer - DIRECT RED DYES - Enoch dye [enochdye.com]
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